

Physical and chemical properties of Timonacic-d4

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Compound of Interest

Compound Name: *Timonacic-d4*

Cat. No.: *B15545458*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Timonacic-d4**

This guide provides a comprehensive overview of the physical and chemical properties of **Timonacic-d4**, a deuterated form of Timonacic. It is intended for researchers, scientists, and professionals in drug development who are interested in the characteristics and mechanisms of this compound.

Core Properties of Timonacic-d4

Timonacic-d4 is the deuterium-labeled version of Timonacic (also known as Thiazolidine-4-carboxylic acid). The incorporation of stable heavy isotopes is often used in drug development as a tracer for quantification and to potentially influence pharmacokinetic and metabolic profiles.^[1]

Physical and Chemical Data

The following table summarizes the key physical and chemical properties of **Timonacic-d4**.

Property	Value	Source
Analyte Name	Timonacic-d4	[2] [3] [4] [5]
Molecular Formula	C ₄ D ₄ H ₃ NO ₂ S	[2] [3] [4] [5]
Molecular Weight	137.194	[2] [3] [4] [5]
Accurate Mass	137.0449	[2] [3] [4] [5]
SMILES	<chem>[2H]C1([2H])NC(C(=O)O)C([2H])([2H])S1</chem>	[2] [3] [4] [5]

For comparative purposes, the properties of the non-deuterated Timonacic are provided below.

Property	Value	Source
Synonyms	Thiazolidine-4-carboxylic acid, Thioproline	[6] [7]
Molecular Formula	C ₄ H ₇ NO ₂ S	[7] [8]
Molecular Weight	133.17 g/mol	[7] [8]
Exact Mass	133.0198 Da	[8]
Elemental Analysis	C: 36.08%, H: 5.30%, N: 10.52%, O: 24.03%, S: 24.08%	[8]
Storage (Solid)	Short-term: 0-4°C; Long-term: -20°C (dry and dark)	[8]
Storage (Solution)	-20°C for 1 year; -80°C for 2 years	[9]

Experimental Protocols

Synthesis

The fundamental synthesis of Timonacic involves the condensation reaction between cysteine and formaldehyde.[\[10\]](#) This reaction is reported to be spontaneous under physiological

conditions. Advanced synthetic strategies focus on optimizing reaction conditions to improve yield and purity.[10] One patented method for a related compound involves:

- Starting with L-cysteine hydrochloride and formaldehyde.
- Subsequent esterification.
- Oxidation using Manganese Dioxide (MnO_2).
- Final hydrolysis to yield the desired acid.[10]

Analytical Methodologies

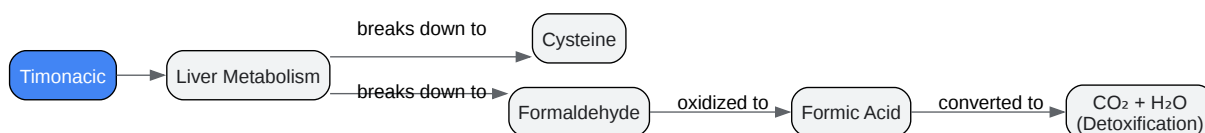
A spectrophotometric method has been developed for the quantitative determination of Timonacic. This protocol is based on the chelation reaction between Timonacic and palladium(II) chloride in a buffered medium.[1][9] The resulting colored chelate can be measured to determine the concentration of the compound, making it suitable for quality control in pharmaceutical preparations.[9]

Mechanism of Action and Biological Pathways

Timonacic is recognized as a thiol antioxidant with a multifaceted mechanism of action.[9][10][11] Its effects are attributed to antioxidant activity, metal ion chelation, immunomodulation, protein stabilization, and modulation of gene expression.[10][11]

Metabolism

After oral administration, Timonacic is absorbed and metabolized in the liver. It breaks down into cysteine and formaldehyde. The formaldehyde is then oxidized to formic acid, which is further converted into carbon dioxide and water for detoxification.[12]

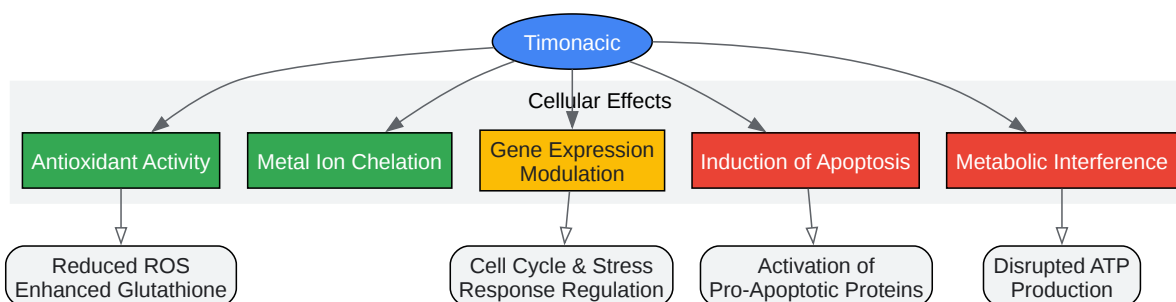


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Metabolic Pathway of Timonacic in the Liver.

Cellular Mechanisms

Timonacic exerts its effects through various cellular pathways. It acts as an antioxidant, protecting cells from oxidative stress by modulating levels of reactive oxygen species (ROS) and enhancing glutathione levels.[8][10][11][13] In oncology, it is suggested to interfere with mitochondrial oxidative phosphorylation, thereby disrupting ATP production in cancer cells, and to induce apoptosis.[10] It can also modulate genes related to the cell cycle and stress response.[10][11]



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Multifaceted Cellular Mechanisms of Timonacic.

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